

Penconazole-d7 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Penconazole-d7

Cat. No.: B12060739

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is crucial for achieving accurate and reliable quantification in analytical assays. This technical guide provides an in-depth overview of the commercial availability of **Penconazole-d7**, its application as an analytical standard, and detailed experimental protocols for its use.

Penconazole is a triazole fungicide widely used in agriculture to control powdery mildew on various crops.[1][2] Its mechanism of action involves the inhibition of ergosterol biosynthesis, a vital component of fungal cell membranes.[2][3] Due to its widespread use, regulatory bodies worldwide have established maximum residue limits (MRLs) for penconazole in food products, necessitating sensitive and accurate analytical methods for its monitoring.[4] **Penconazole-d7**, a deuterated analog of penconazole, serves as an ideal internal standard for mass spectrometry-based quantification methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), to correct for matrix effects and variations in sample preparation and instrument response.[2]

Commercial Suppliers of Penconazole-d7

A number of reputable suppliers offer **Penconazole-d7** analytical standards. The table below summarizes the key quantitative data for products from several prominent vendors. Researchers are advised to consult the supplier's Certificate of Analysis (CoA) for lot-specific information.

Supplier	Product Name/Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment	Format
LGC Standards	Penconazole D7 (propyl D7) / DRE-C15910100	1628110-84-8	C ₁₃ H ₈ D ₇ Cl ₂ N ₃	291.23	Information available upon request from supplier	Information available upon request from supplier	Neat
LGC Standards (CDN Isotopes)	(±)-Penconazole-d7 (pentyl-3,3,4,4,5,5,5-d7) / CDN-D-7681	1628110-84-8	C ₁₃ D ₇ H ₈ Cl ₂ N ₃	291.23	≥ 98%	≥ 98 atom % D	Neat
Santa Cruz Biotechnology	Penconazole-d7 / sc-213328	1628110-84-8	C ₁₃ H ₈ D ₇ Cl ₂ N ₃	291.23	Information available upon request from supplier	Information available upon request from supplier	Solid
BIOZOL	Penconazole-d7 / MCE-HY-135761S	1628110-84-8	C ₁₃ H ₈ D ₇ Cl ₂ N ₃	291.23	99.17%	Not specified	Solid
InvivoChem	Penconazole-d7 / V52803	1628110-84-8	C ₁₃ H ₈ D ₇ Cl ₂ N ₃	291.23	≥ 98%	Not specified	Solid

MedChemExpress	Penconazole-d7 / HY-135761S	1628110-84-8	$C_{13}H_8D_7$ Cl_2N_3	291.23	Information available upon request from supplier	Information available upon request from supplier	Solid

Experimental Protocols

The following are representative experimental protocols for the analysis of penconazole in a food matrix using **Penconazole-d7** as an internal standard, based on established methodologies.

Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices.

- Homogenization: Homogenize 10-15 g of the sample (e.g., fruit or vegetable) until a uniform consistency is achieved.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add a known amount of **Penconazole-d7** internal standard solution.
 - Add the QuEChERS extraction salts (e.g., 4 g $MgSO_4$, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Shake vigorously for 1 minute.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a cleanup sorbent (e.g., 900 mg MgSO₄, 150 mg primary secondary amine (PSA), 150 mg C18).
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Final Extract: The resulting supernatant is ready for LC-MS/MS or GC-MS analysis.

LC-MS/MS Analysis

- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
 - Column Temperature: 40 °C.
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor at least two transitions for both penconazole and **Penconazole-d7** for quantification and confirmation.
 - Example Penconazole transitions: m/z 284.1 → 159.0 (quantification), m/z 284.1 → 70.1 (confirmation).
 - Example **Penconazole-d7** transitions: m/z 291.1 → 166.0 (quantification), m/z 291.1 → 70.1 (confirmation).
 - Instrument Parameters: Optimize source-dependent parameters (e.g., capillary voltage, source temperature, gas flows) and compound-dependent parameters (e.g., collision

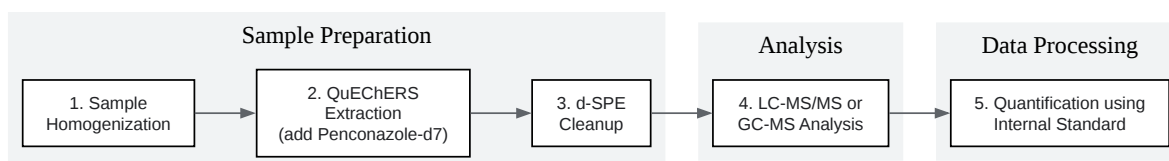
energy, declustering potential) for maximum sensitivity.

GC-MS Analysis

- Chromatographic Conditions:
 - Column: A low-bleed capillary column suitable for pesticide analysis (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate.
 - Inlet: Splitless injection at a high temperature (e.g., 250 °C).
 - Oven Temperature Program: A temperature gradient to ensure separation of analytes (e.g., start at 70 °C, ramp to 280 °C).
- Mass Spectrometric Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) or MRM for tandem MS systems.
 - Monitored Ions: Select characteristic ions for both penconazole and **Penconazole-d7**.

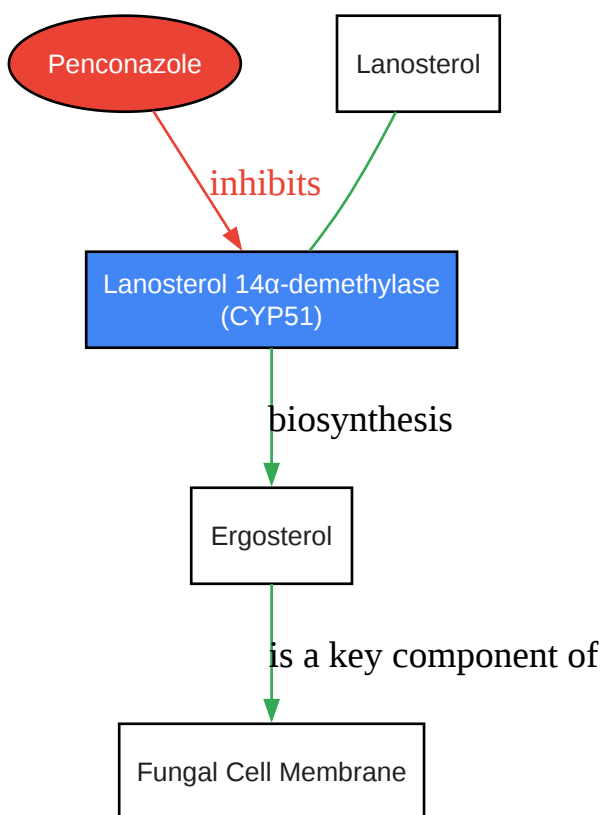
Visualizations

The following diagrams illustrate key concepts related to the use of **Penconazole-d7**.



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Caption: A typical workflow for pesticide residue analysis using an internal standard.



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